

Commercial Sourcing and Synthetic Applications of 4-Iodo-2-nitrotoluene: A Technical Guide

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Compound of Interest

Compound Name: 4-Iodo-2-nitrotoluene

Cat. No.: B1329957

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4-Iodo-2-nitrotoluene**, a key intermediate in organic synthesis. It is intended to assist researchers, scientists, and professionals in drug development in sourcing this compound and understanding its synthetic applications. This document outlines key suppliers, their product specifications, and provides illustrative experimental workflows.

Commercial Suppliers of 4-Iodo-2-nitrotoluene

The acquisition of high-quality starting materials is paramount for reproducible and successful research and development. **4-Iodo-2-nitrotoluene** is available from a range of commercial suppliers, catering to various scales of demand, from laboratory research to bulk manufacturing. The following table summarizes the offerings from several prominent suppliers.

Supplier	Purity	Available Quantities	Price (USD)	Notes
Thermo Fisher Scientific (Alfa Aesar)	97%	5 g, 25 g	\$102.65 (5g), \$360.65 (25g)	Prices are subject to change and may vary by region. Online exclusive offers may be available. [1] [2]
TCI Chemicals	min. 98.0%	5 g, 25 g	Price available upon request/login.	Also available through distributors like Fisher Scientific. [3]
Santa Cruz Biotechnology	Information available upon request.	Inquire for details.	Price available upon request.	Primarily for research use. [4]
SIRI LIFE SCIENCES	98%	1 kg, 5 kg, 10 kg, 25 kg, 1 MT	Price available upon request.	Manufacturer based in India. [5]
REDDY N REDDY PHARMACEUTICALS	98%	1 kg, 5 kg, 10 kg, 25 kg, 1 MT	Price available upon request.	Manufacturer based in India. [6]
A.J Chemicals	98%	Custom quantities available.	Price available upon request.	Trader based in India. [5]
JSK Chemicals	99% (Custom work)	1 kg, 5 kg, 10 kg, 25 kg, 1 MT	Price available upon request.	Trader based in India. [5]
CONIER CHEM AND PHARMA LIMITED	99%	1 kg	Price available upon request.	Trader based in China. [5]

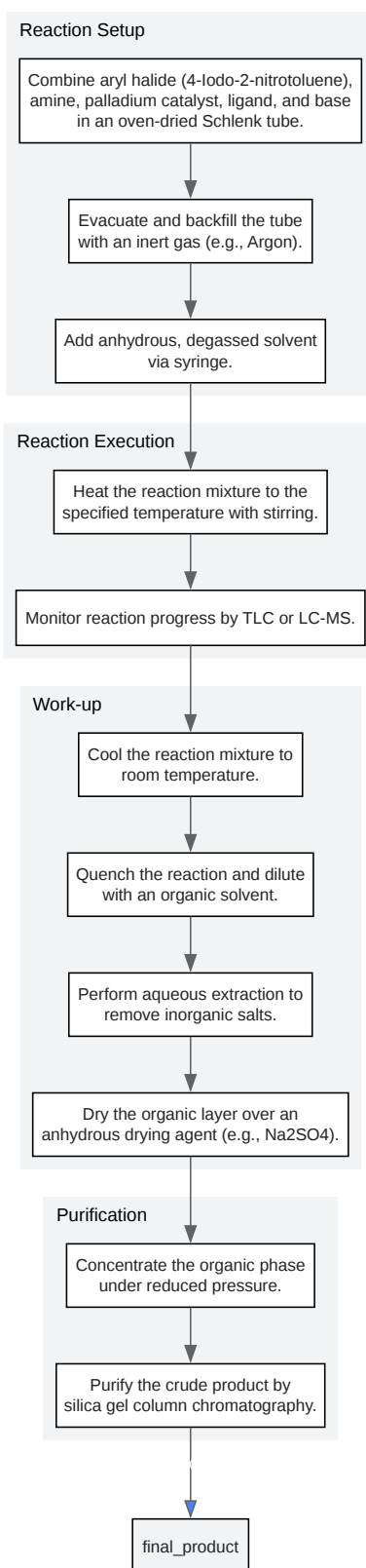
CHEMSWORTH	~95%	Custom quantities available.	Price available upon request.	Trader based in India.[5]
CLEARSYNTH LABS LTD.	Information available upon request.	Custom quantities available.	Price available upon request.	Trader based in India.[5]

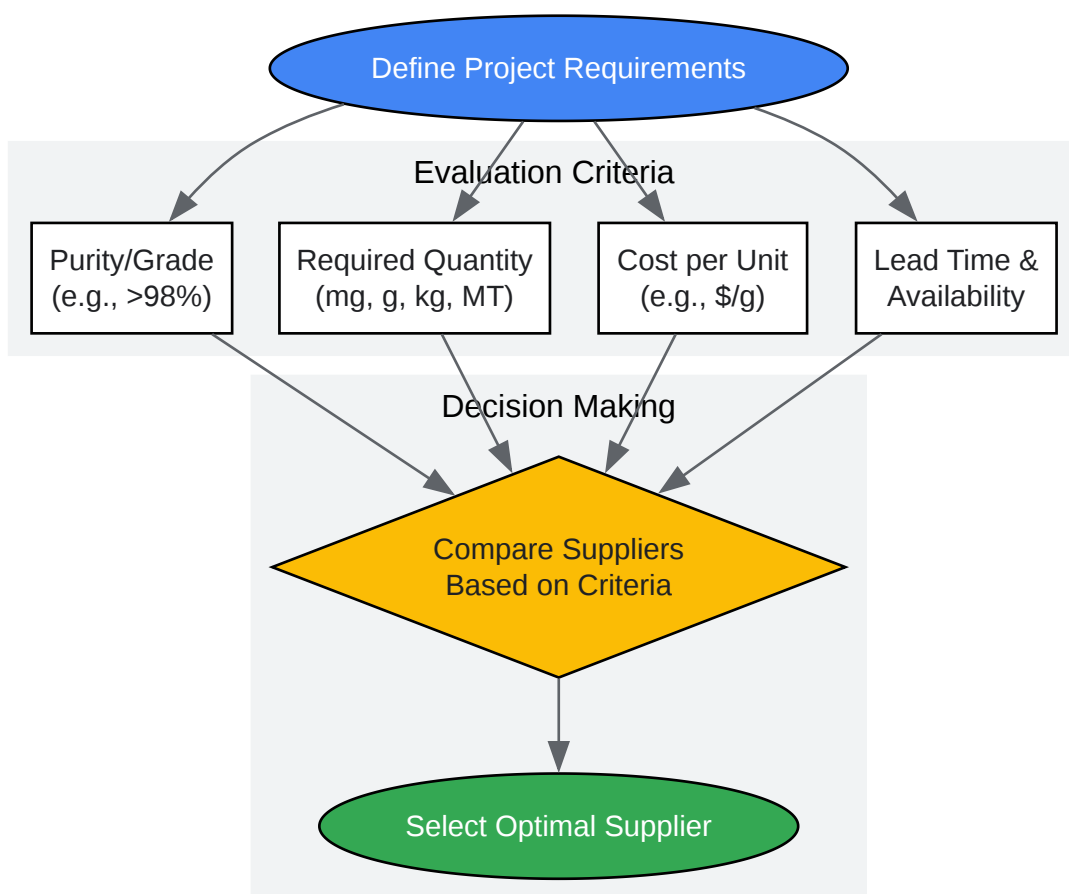
Synthetic Applications and Experimental Protocols

4-Iodo-2-nitrotoluene serves as a versatile building block in organic synthesis, primarily in the formation of carbon-carbon and carbon-nitrogen bonds. Its utility is demonstrated in its application for the production of 3-(4-methyl-3-nitro-phenyl)-1H-indole.[1][7] While a specific, detailed protocol for this exact synthesis is not readily available in public literature, a general workflow can be constructed based on established palladium-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination.

General Experimental Workflow: Buchwald-Hartwig Amination for C-N Bond Formation

The following diagram illustrates a typical workflow for a Buchwald-Hartwig amination reaction, a plausible method for reacting **4-Iodo-2-nitrotoluene** with an amine.





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